

Technical Guide: Structure, Stability, and Application of 1-Phenylvinyl MIDA Boronate

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Compound of Interest

Compound Name: *1-Phenylvinylboronic acid MIDA ester*

CAS No.: *1257651-50-5*

Cat. No.: *B580346*

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Executive Summary

1-Phenylvinylboronic acid is a high-value synthetic building block for installing

-styryl motifs.[1] However, its utility is severely compromised by its inherent instability; it undergoes rapid polymerization and protodeboronation under standard storage and reaction conditions.

1-Phenylvinyl MIDA boronate serves as a shelf-stable surrogate. By complexing the boron atom with

-methyliminodiacetic acid (MIDA), the hybridization of the boron center is shifted from reactive to inert

. [2] This guide details the structural mechanics of this stabilization, comparative stability data, and validated protocols for its synthesis and "slow-release" cross-coupling.

Part 1: Structural Analysis & Hybridization

Mechanics

The fundamental difference between the free acid and the MIDA boronate lies in the electronic environment of the boron atom.

1-Phenylvinylboronic Acid (Free Acid)

- Hybridization:
(Trigonal Planar).
- Electronic State: Contains a vacant
-orbital perpendicular to the bonding plane.
- Reactivity: The vacant orbital renders the boron highly Lewis acidic. In the case of 1-phenylvinyl species, the
-phenyl ring stabilizes radical intermediates, making the compound highly susceptible to radical polymerization (similar to styrene) and oxidative decomposition.
- Conformation: Steric clash between the
-phenyl group and the hydroxyls forces a twist, preventing optimal
-conjugation, yet the molecule remains electronically vulnerable.

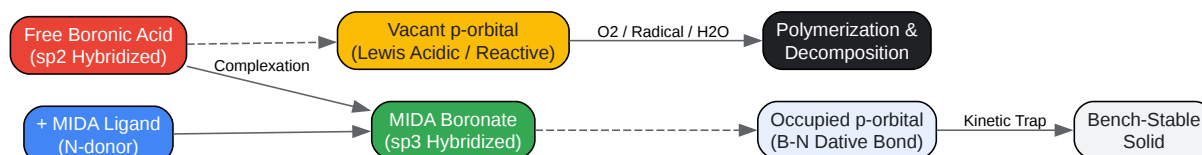
1-Phenylvinyl MIDA Boronate[3]

- Hybridization:
(Tetrahedral).
- Electronic State: The nitrogen lone pair of the MIDA ligand forms a dative bond with the boron
-orbital (B
N bond).

- Bond Metrics: The B-N bond length is typically 1.60–1.75 Å, indicative of a strong coordinate covalent interaction.
- Stabilization:
 - Orbital Saturation: The vacant p-orbital is filled, nullifying Lewis acidity.
 - Conformational Locking: The rigid bicyclic cage prevents the structural reorganization required for polymerization.
 - Amphiphilicity: The MIDA backbone renders the molecule soluble in organic solvents and compatible with silica gel chromatography.

Visualization: Hybridization Shift

The following diagram illustrates the electronic transformation that arrests reactivity.



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Caption: Transformation from reactive sp² free acid to inert sp³ MIDA boronate, quenching the vacant p-orbital pathway.

Part 2: Stability Profile & Degradation Mechanisms

The 1-phenylvinyl moiety is particularly prone to degradation compared to simple alkyl or aryl boronates due to the stabilization of radical intermediates by the phenyl ring.

Comparative Stability Data

Feature	1-Phenylvinylboronic Acid	1-Phenylvinyl MIDA Boronate
Physical State	Waxy solid / Oil (often impure)	Crystalline Free-flowing Solid
Storage Requirement	-20°C (Inert Atmosphere)	Room Temperature (Air)
Shelf Life	Weeks (polymerizes/dehydrates)	Indefinite (Years)
Chromatography	Decomposes on Silica	Fully Compatible (Elutes w/ THF/EtOAc)
Hydrolysis ()	N/A (Already hydrolyzed/anhydride mix)	Slow (hrs in mild base)
Polymerization Risk	High (Styrene-type oligomerization)	Negligible (Sterically/Electronically locked)

Mechanism of "Slow Release"

While the MIDA boronate is stable on the bench, it must release the active boronic acid to participate in cross-coupling. This is achieved via base-mediated hydrolysis.

- Fast Release: Strong base (NaOH, >1M) rapidly cleaves the MIDA ligand.
- Slow Release: Mild base () in aqueous organic mixtures establishes an equilibrium where the concentration of the free boronic acid is kept low. This prevents second-order decomposition (polymerization) while allowing first-order transmetalation to Palladium.

Part 3: Experimental Protocols

Protocol A: Synthesis of 1-Phenylvinyl MIDA Boronate

Target: Conversion of unstable free acid to MIDA boronate.

Reagents:

- 1-Phenylvinylboronic acid (Commercial, often ~95% purity)[3]
- MIDA Anhydride (Reagent grade)
- Solvent: Toluene:DMSO (10:1) or Anhydrous THF

Step-by-Step:

- Charge: In a round-bottom flask equipped with a stir bar, dissolve 1-phenylvinylboronic acid (1.0 equiv) and MIDA anhydride (1.2 equiv) in Toluene/DMSO (10:1, 0.2 M).
 - Note: MIDA anhydride is preferred over MIDA acid as it generates no water byproduct, driving the reaction to completion without Dean-Stark apparatus.
- Reflux: Heat the mixture to 80–100°C under
for 12–16 hours.
- Workup: Cool to room temperature. The MIDA boronate often precipitates.
- Purification:
 - Add diethyl ether to fully precipitate the product.
 - Filter the solid.[4]
 - Wash with copious diethyl ether (removes unreacted boronic acid).
 - Dissolve in minimal Acetone/THF and precipitate into
if recrystallization is needed.
- Yield: Typically 75–85% as a white crystalline solid.

Protocol B: Slow-Release Cross-Coupling (Suzuki-Miyaura)

Target: Coupling 1-phenylvinyl MIDA boronate with an aryl chloride.

Reagents:

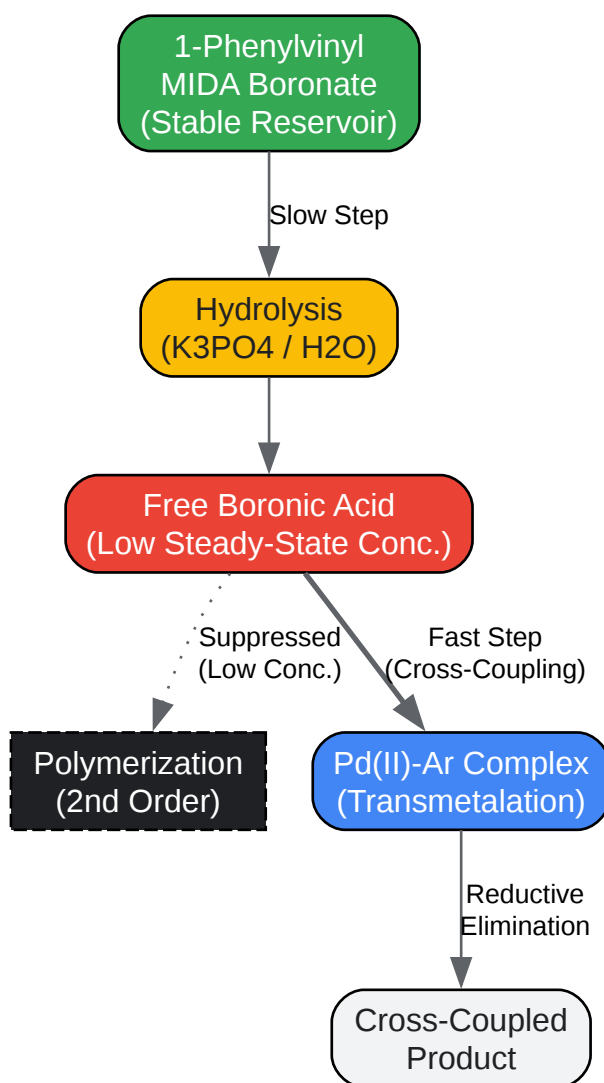
- Aryl Chloride (1.0 equiv)[5]
- 1-Phenylvinyl MIDA boronate (1.2–1.5 equiv)
- Catalyst:
(2–5 mol%) + SPhos (4–10 mol%) (or Pd-118)
- Base:
(3.0 equiv, finely ground)
- Solvent: Dioxane:Water (5:1, degassed)

Step-by-Step:

- Setup: Charge a vial with the MIDA boronate, Aryl Chloride, Pd catalyst, ligand, and Base.
- Solvent: Add Dioxane:Water (5:1) to reach a concentration of 0.1 M wrt halide.
- Deoxygenate: Sparge with Argon for 5 minutes or purge/backfill x3.
- Reaction: Seal and heat to 60°C.
 - Mechanism:[1][6][7] The aqueous base slowly hydrolyzes the MIDA cage. The free acid is generated in situ and immediately captured by the oxidized Pd species.
- Monitoring: Monitor via LCMS. The MIDA boronate spot will decrease as the product spot appears.
- Workup: Dilute with EtOAc, wash with water/brine. Dry over
, concentrate, and purify via silica gel chromatography.

Part 4: Reaction Pathway Visualization

The following diagram details the "Slow Release" mechanism that enables the use of this unstable species.



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Caption: The slow-release mechanism suppresses 2nd-order polymerization by maintaining a low concentration of the reactive free acid.

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